

Essential Safety and Logistical Information for Handling Evoxanthine

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Compound of Interest

Compound Name: *Evoxanthine*

Cat. No.: *B1671824*

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring both personal safety and the integrity of experimental outcomes. This document provides crucial safety and logistical information for the handling of **Evoxanthine**, a compound identified as a P-glycoprotein (P-gp) inhibitor with the potential to reverse multidrug resistance in cancer cells.

Immediate Safety and Handling Plan

Evoxanthine is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **Evoxanthine**. This includes:

- **Gloves:** Wear appropriate protective gloves to prevent skin exposure.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A lab coat must be worn to protect clothing and skin.
- **Respiratory Protection:** If there is a risk of dust or aerosol formation, use a certified respirator.

Engineering Controls

Work with **Evoxanthine** should be conducted in a well-ventilated area.^[1] A chemical fume hood is recommended, especially when handling the powdered form of the compound.^[1] An eye-wash station and safety shower should be readily accessible.

Handling Procedures

- Avoid inhalation, and contact with eyes and skin.^[1]
- Prevent the formation of dust and aerosols.^[1]
- Do not eat, drink, or smoke in the designated work area.^[1]
- Wash hands thoroughly after handling the compound.^[1]

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE before cleaning the spill.
- Absorb the spilled material with an inert substance and place it in a sealed container for disposal.
- Clean the spill area thoroughly with soap and water.

First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse the mouth, but do not induce vomiting.^[1]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present. Seek prompt medical attention.^[1]
- Skin Contact: Rinse the skin thoroughly with plenty of water. Remove contaminated clothing and shoes and consult a physician.^[1]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[1\]](#)

Quantitative Data Summary

The following table summarizes the available quantitative data for **Evoxanthine**.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₃ NO ₄	[1]
Molecular Weight	283.28 g/mol	[1]
Storage Temperature	-20°C (as powder) or -80°C (in solvent)	[1]
Biological Activity	P-glycoprotein (P-gp) inhibitor; reverses multidrug resistance (MDR).	
Effective Concentration	Provides MDR reversal activity in human MDR1 gene-transfected mouse lymphoma cells at 400 µM.	

Toxicology Data:

Specific quantitative toxicity data for **Evoxanthine**, such as LD50 (Lethal Dose, 50%) or IC50 (Half-maximal inhibitory concentration) for cytotoxicity, are not readily available in publicly accessible records. Researchers should handle the compound with care, assuming it may have uncharacterized toxic properties.

Toxicity Metric	Value
LD50 (Oral)	Data not available
LD50 (Dermal)	Data not available
LC50 (Inhalation)	Data not available
IC50 (Cytotoxicity)	Data not available

Experimental Protocols

While a specific, published experimental protocol for **Evoxanthine** is not available, its function as a P-gp inhibitor suggests its use in cell-based assays to measure the reversal of multidrug resistance. The following is a representative protocol for a Rhodamine 123 efflux assay, a common method for evaluating P-gp inhibition.

Representative Protocol: P-gp Mediated Rhodamine 123 Efflux Assay

Objective: To determine the P-gp inhibitory activity of a test compound (e.g., **Evoxanthine**) in a P-gp overexpressing cancer cell line.

Materials:

- P-gp overexpressing cell line (e.g., MCF-7/ADR) and its parental sensitive cell line (e.g., MCF-7).
- Cell culture medium (e.g., RPMI-1640 with 10% FBS).
- Rhodamine 123 (fluorescent P-gp substrate).
- Test compound (**Evoxanthine**).
- Positive control P-gp inhibitor (e.g., Verapamil).
- Phosphate-buffered saline (PBS).
- 96-well plates.

- Fluorescence plate reader or flow cytometer.

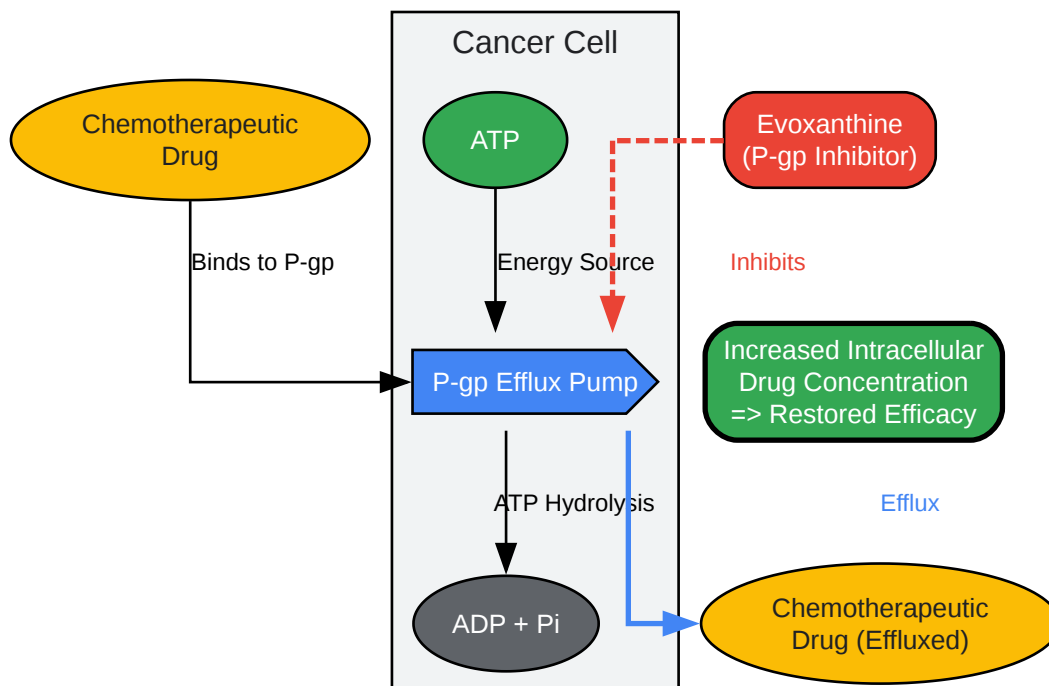
Procedure:

- Cell Seeding: Seed the P-gp overexpressing and parental cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Compound Preparation: Prepare a stock solution of **Evoxanthine** in an appropriate solvent (e.g., DMSO). Make serial dilutions to achieve the desired final concentrations for the assay.
- Pre-incubation with Inhibitor: Remove the culture medium and wash the cells with PBS. Add fresh medium containing various concentrations of **Evoxanthine** or the positive control (Verapamil) to the cells. Incubate for 30-60 minutes at 37°C.
- Rhodamine 123 Loading: Add Rhodamine 123 to each well to a final concentration of approximately 5 µM. Incubate for 30-60 minutes at 37°C, protected from light.
- Efflux Phase: Remove the medium containing the compounds and Rhodamine 123. Wash the cells with ice-cold PBS to stop the efflux.
- Quantification:
 - Lyse the cells and measure the intracellular fluorescence using a fluorescence plate reader.
 - Alternatively, detach the cells and analyze the intracellular fluorescence of individual cells using a flow cytometer.
- Data Analysis: An increase in intracellular Rhodamine 123 fluorescence in the presence of **Evoxanthine**, compared to the untreated control, indicates inhibition of P-gp-mediated efflux.

Mechanism of Action: P-gp Inhibition

P-glycoprotein is an ATP-dependent efflux pump that is often overexpressed in cancer cells, leading to multidrug resistance. It actively transports a wide range of chemotherapeutic drugs out of the cell, reducing their intracellular concentration and efficacy. **Evoxanthine** acts as an inhibitor of this pump.

Mechanism of P-glycoprotein (P-gp) Mediated Multidrug Resistance and Inhibition

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Caption: P-gp uses ATP to pump chemo drugs out of cancer cells. **Evoxanthine** inhibits P-gp, increasing drug levels.

Disposal Plan

All waste materials containing **Evoxanthine** must be treated as hazardous waste.

- Solid Waste: Contaminated solid waste, including unused powder, contaminated PPE, and spill cleanup materials, should be placed in a clearly labeled, sealed, and puncture-proof hazardous waste container.
- Liquid Waste: Solutions containing **Evoxanthine** should be collected in a designated, sealed hazardous waste container. Do not dispose of them down the drain.
- Final Disposal: Dispose of all **Evoxanthine**-containing waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.
[1] If you are unsure of the proper procedures, consult your institution's Environmental Health and Safety (EHS) department.

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References

- 1. Evaluation of P-Glycoprotein Inhibitory Potential Using a Rhodamine 123 Accumulation Assay - PMC [pmc.ncbi.nlm.nih.gov]
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